

Essential Safety and Operational Guide for (R)-(-)-3-Hydroxytetrahydrofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(-)-3-Hydroxytetrahydrofuran

Cat. No.: B049341

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This document provides critical safety protocols and logistical plans for the handling and disposal of **(R)-(-)-3-Hydroxytetrahydrofuran** (CAS No. 86087-24-3). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against the hazards of **(R)-(-)-3-Hydroxytetrahydrofuran**, which include skin, eye, and respiratory irritation. The following table summarizes the required PPE for handling this chemical.

PPE Category	Equipment	Specifications & Rationale
Eye and Face Protection	Safety Glasses with side shields or Goggles	Essential to prevent eye irritation from splashes or vapors.[1]
Face Shield	Recommended when there is a significant risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Prevents skin contact and irritation.[1] Nitrile or butyl rubber gloves are recommended for compounds similar to (R)-(-)-3-Hydroxytetrahydrofuran. Always inspect gloves for integrity before use and change them immediately if contaminated.
Skin and Body Protection	Laboratory Coat	Protects skin and personal clothing from contamination.
Closed-toe Shoes	Prevents exposure from spills.	
Respiratory Protection	Use in a well-ventilated area (e.g., fume hood)	Minimizes inhalation of vapors.
NIOSH-approved Respirator	Required for situations with inadequate ventilation or for spill cleanup. A respirator with an organic vapor cartridge is appropriate.	

Glove Selection Guide

While specific breakthrough time data for **(R)-(-)-3-Hydroxytetrahydrofuran** is not readily available, the following table provides a general guide for glove selection based on resistance to similar chemicals. It is crucial to consult the glove manufacturer's specific chemical resistance data.

Glove Material	General Recommendation for Alcohols and Ethers	Breakthrough Time Rating
Nitrile Rubber	Good to Excellent	Provides good resistance to a range of chemicals, but breakthrough time can vary. Not recommended for prolonged immersion.
Butyl Rubber	Excellent	Offers superior resistance to many organic solvents, including alcohols and ethers. [2] [3]
Neoprene	Fair to Good	Provides moderate resistance.
Natural Rubber (Latex)	Poor to Fair	Generally not recommended for use with organic solvents. [3]

Rating Key:

- Excellent: Breakthrough time generally greater than 8 hours.[\[4\]](#)
- Good: Breakthrough time generally greater than 4 hours.[\[4\]](#)
- Fair: Breakthrough time generally greater than 1 hour.[\[4\]](#)
- Not Recommended: Breakthrough time generally less than 1 hour.[\[4\]](#)

Operational Plan: Safe Handling Protocol

A systematic approach to handling **(R)-(-)-3-Hydroxytetrahydrofuran** is critical to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle **(R)-(-)-3-Hydroxytetrahydrofuran** in a properly functioning chemical fume hood to minimize vapor inhalation.[\[1\]](#)

- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and have been recently tested.

Administrative Controls

- Training: All personnel handling the chemical must be thoroughly trained on its hazards and the procedures outlined in this document and the Safety Data Sheet (SDS).
- Work Area: Designate a specific area for handling **(R)-(-)-3-Hydroxytetrahydrofuran**. Keep the area clean, uncluttered, and free of ignition sources such as open flames, hot plates, and spark-producing equipment.^[5]
- Storage: Store the chemical in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.^[6] Keep the container tightly closed when not in use.^[1]

Step-by-Step Handling Procedure

- Preparation:
 - Review the Safety Data Sheet (SDS) for **(R)-(-)-3-Hydroxytetrahydrofuran**.
 - Ensure the fume hood is operational and the work area is clear.
 - Don all required personal protective equipment as detailed in Section 1.
 - Inspect gloves for any signs of damage before use.
- Dispensing:
 - Ground containers when transferring large volumes to prevent static discharge.
 - Carefully open the container in the fume hood.
 - Dispense the required amount of the chemical, minimizing the generation of aerosols.
 - Immediately and securely close the container after dispensing.
- During Use:

- Keep the container closed when not actively in use.
- If any skin contact occurs, immediately wash the affected area with soap and water for at least 15 minutes.^[1]
- In case of eye contact, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention.^[1]
- Post-Handling:
 - Clean the work area thoroughly.
 - Properly remove and dispose of contaminated gloves.
 - Wash hands thoroughly with soap and water.

Disposal Plan

(R)-(-)-3-Hydroxytetrahydrofuran and any materials contaminated with it must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Waste Collection

- Waste Container: Use a designated, properly labeled, and chemically compatible container for liquid waste. The container should be clearly marked as "Hazardous Waste" and list the full chemical name: "**(R)-(-)-3-Hydroxytetrahydrofuran**".
- Solid Waste: Collect contaminated solid materials such as gloves, absorbent pads, and weighing papers in a separate, clearly labeled hazardous waste container.
- Segregation: Do not mix **(R)-(-)-3-Hydroxytetrahydrofuran** waste with other incompatible waste streams.

Waste Storage

- Store waste containers in a designated satellite accumulation area.
- Keep waste containers securely closed except when adding waste.

- Ensure the storage area is well-ventilated and away from ignition sources.

Disposal Procedure

- Labeling: Ensure the hazardous waste label is complete and accurate, including the accumulation start date.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
- Record Keeping: Maintain records of all hazardous waste generated and disposed of as required by regulations.

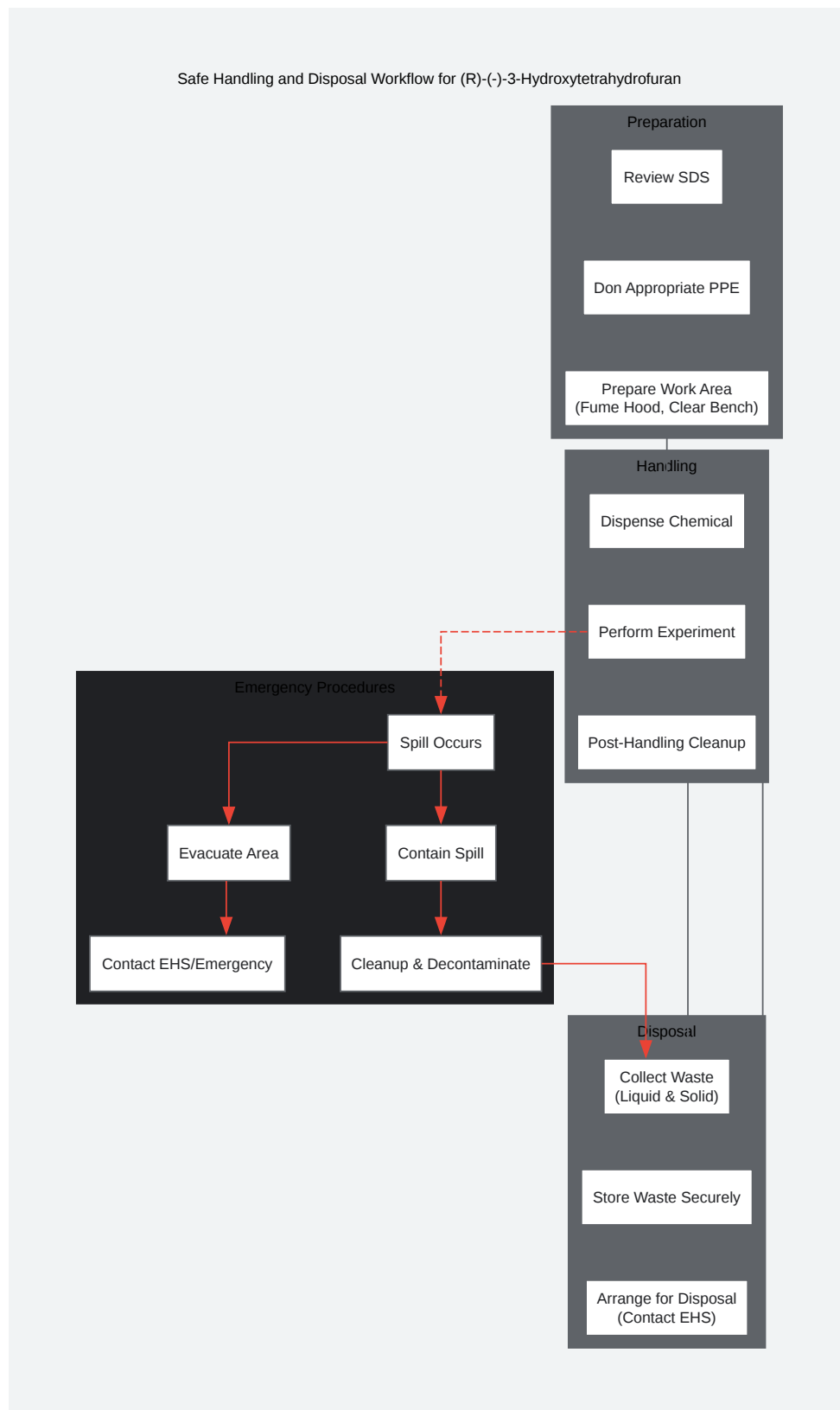
Spill Response

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, contain the spill using a chemical spill kit with absorbent materials. Do not use combustible materials like paper towels to absorb the spill.[\[7\]](#)
- Personal Protection: Wear appropriate PPE, including respiratory protection, during cleanup.
- Cleanup: Carefully collect the absorbed material and place it in a sealed, labeled hazardous waste container.
- Decontaminate: Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Large Spills: For large spills, evacuate the area, and contact your institution's emergency response team or EHS immediately.[\[8\]](#)

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling and disposal of **(R)-(-)-3-Hydroxytetrahydrofuran**.



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Caption: Workflow for handling and disposal of **(R)-(-)-3-Hydroxytetrahydrofuran**.

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